

Personal protective equipment for handling C.I. Acid Red 138

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid Red 138

Cat. No.: B101276

[Get Quote](#)

Essential Safety and Handling Guide for C.I. Acid Red 138

This guide provides crucial safety and logistical information for the handling and disposal of **C.I. Acid Red 138** (CAS No. 15792-43-5), a monoazo acid dye.^{[1][2]} Adherence to these procedures is vital for ensuring the safety of laboratory personnel and minimizing environmental impact.

Personal Protective Equipment (PPE)

When handling **C.I. Acid Red 138**, particularly in its powdered form, a comprehensive PPE strategy is essential to prevent exposure through inhalation, skin, or eye contact.^[3]

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved particulate respirator	To prevent inhalation of airborne dye particles.[3]
Eye Protection	Chemical safety goggles or a face shield	Protects against dust particles and potential splashes.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile or latex)	Prevents direct skin contact with the dye.
Body Protection	Lab coat or chemical-resistant apron	Protects clothing and prevents skin exposure.

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area to minimize dust and aerosol formation.
- Avoid contact with skin and eyes.
- Wear suitable protective clothing.
- Use non-sparking tools to prevent ignition sources.

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Incompatible with strong oxidizing agents.

Disposal Plan: Waste Management

Proper disposal of **C.I. Acid Red 138** is crucial to prevent environmental contamination.

Spill and Leakage Procedures:

- Remove Ignition Sources: Eliminate all potential sources of ignition from the spill area.
- Ventilate the Area: Ensure adequate ventilation.
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not allow the chemical to enter drains.
- Clean-up:
 - For solid spills, dampen the material with 60-70% methanol before transferring to a suitable container.
 - Use absorbent paper dampened with methanol to collect any remaining material.
 - Wash the contaminated surface with a soap and water solution.
- Disposal of Contaminated Materials: Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for eventual disposal.

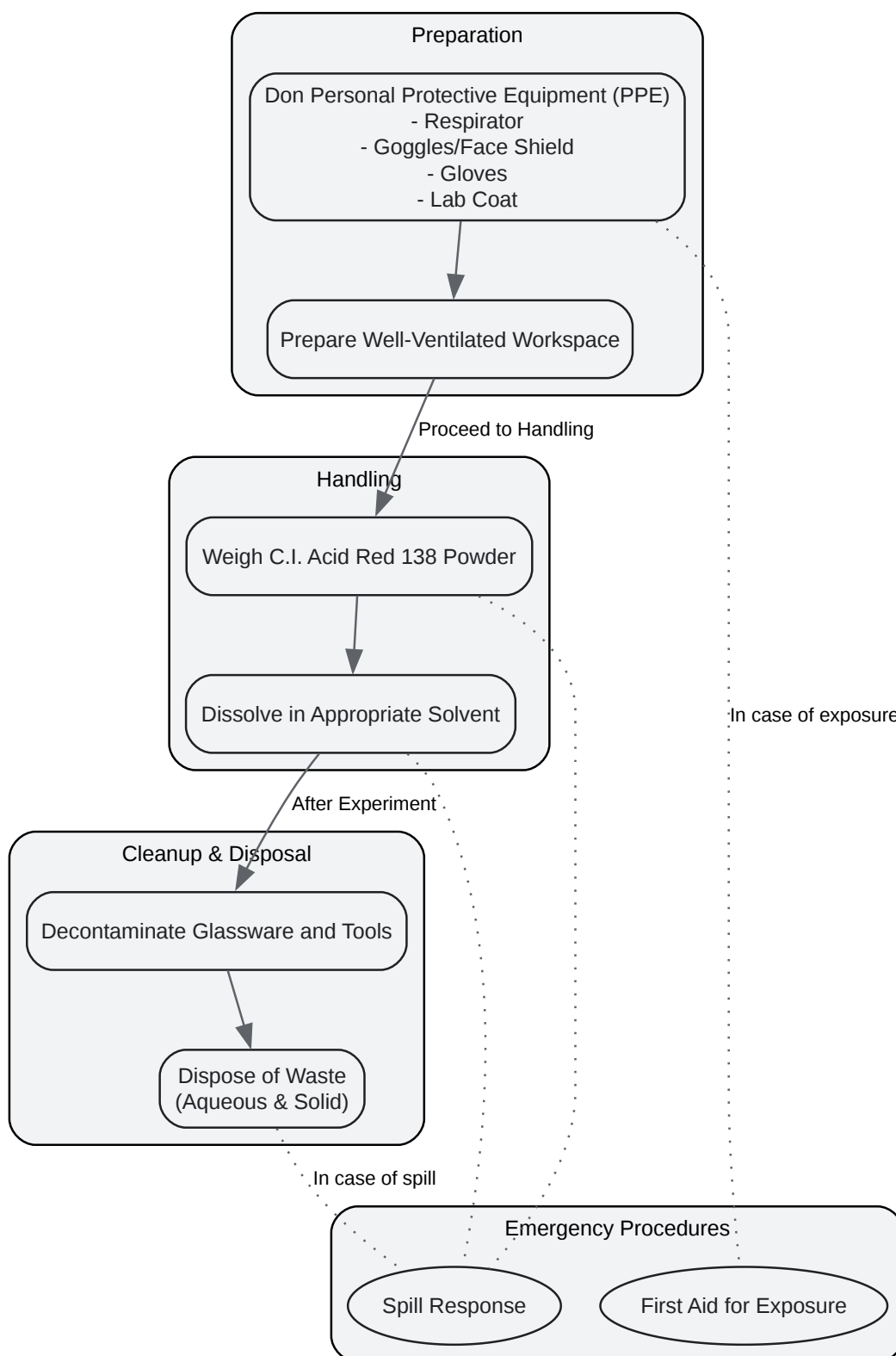
Waste Disposal:

- Dispose of the chemical waste at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.
- Do not discharge into sewer systems.
- Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or punctured to be made unusable and disposed of in a sanitary landfill.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Experimental Workflow: Safe Handling of C.I. Acid Red 138



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. colorantsgroup.com [colorantsgroup.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling C.I. Acid Red 138]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101276#personal-protective-equipment-for-handling-c-i-acid-red-138]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

